

Application Notes and Protocols for CRT0273750 in Cell Culture

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Compound of Interest

Compound Name: CRT0273750

Cat. No.: B606817

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Introduction

CRT0273750, also known as Cambritaxestat or IOA-289, is a potent and selective inhibitor of autotaxin (ATX).^{[1][2][3]} Autotaxin is a key enzyme responsible for the production of lysophosphatidic acid (LPA), a signaling lipid involved in numerous physiological and pathological processes, including cell proliferation, migration, inflammation, and fibrosis.^[4] By inhibiting ATX, **CRT0273750** effectively modulates plasma LPA levels, making it a valuable tool for studying the ATX-LPA signaling axis in various disease models, particularly in cancer research.^{[2][3][5]} These application notes provide a detailed protocol for the preparation of **CRT0273750** stock solutions for use in cell culture experiments.

Quantitative Data Summary

A summary of the key quantitative data for **CRT0273750** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	502.92 g/mol	[1][3][5]
CAS Number	1979939-16-6	[1][2][5]
Target	Autotaxin (ATX)	[1]
IC ₅₀	1 nM[1], 0.014 µM (in plasma) [2][5]	[1][2][5]
Solubility	Soluble in DMSO (e.g., 10 mM[1], 175 mg/mL[2], 250 mg/mL[6])	[1][2][6]
Appearance	White to off-white solid powder	[2][3]
Purity	>98%	[3]

Experimental Protocols

Preparation of a 10 mM CRT0273750 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CRT0273750** in dimethyl sulfoxide (DMSO). It is crucial to use high-quality, anhydrous DMSO suitable for cell culture to ensure the stability and solubility of the compound.

Materials:

- **CRT0273750** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

- 0.22 µm syringe filter (optional, for sterilization)

Procedure:

- Calculation: Determine the mass of **CRT0273750** required to prepare the desired volume of a 10 mM stock solution.
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 502.92 \text{ g/mol} * \text{Volume (L)} * 1000 \text{ mg/g}$
 - For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution:
 - $\text{Mass (mg)} = 10 * 502.92 * 0.001 * 1000 = 5.0292 \text{ mg}$
- Weighing: Carefully weigh out the calculated amount of **CRT0273750** powder in a sterile microcentrifuge tube. Due to the small quantities, it is advisable to handle the powder in a draft-free environment. Before opening, centrifuge the vial to ensure all the powder is at the bottom.[\[7\]](#)[\[8\]](#)
- Solubilization: Add the calculated volume of cell culture grade DMSO to the microcentrifuge tube containing the **CRT0273750** powder.
- Mixing: Vortex the solution until the compound is completely dissolved.[\[9\]](#) Gentle warming (up to 60°C) or sonication can be used to aid dissolution if precipitation occurs.[\[2\]](#)
- Sterilization (Optional): If sterility is a major concern, the stock solution can be sterilized by filtering it through a 0.22 µm syringe filter into a new sterile tube.[\[9\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[9\]](#) Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[8\]](#)

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the concentrated stock solution to the desired final concentration for treating cells in culture.

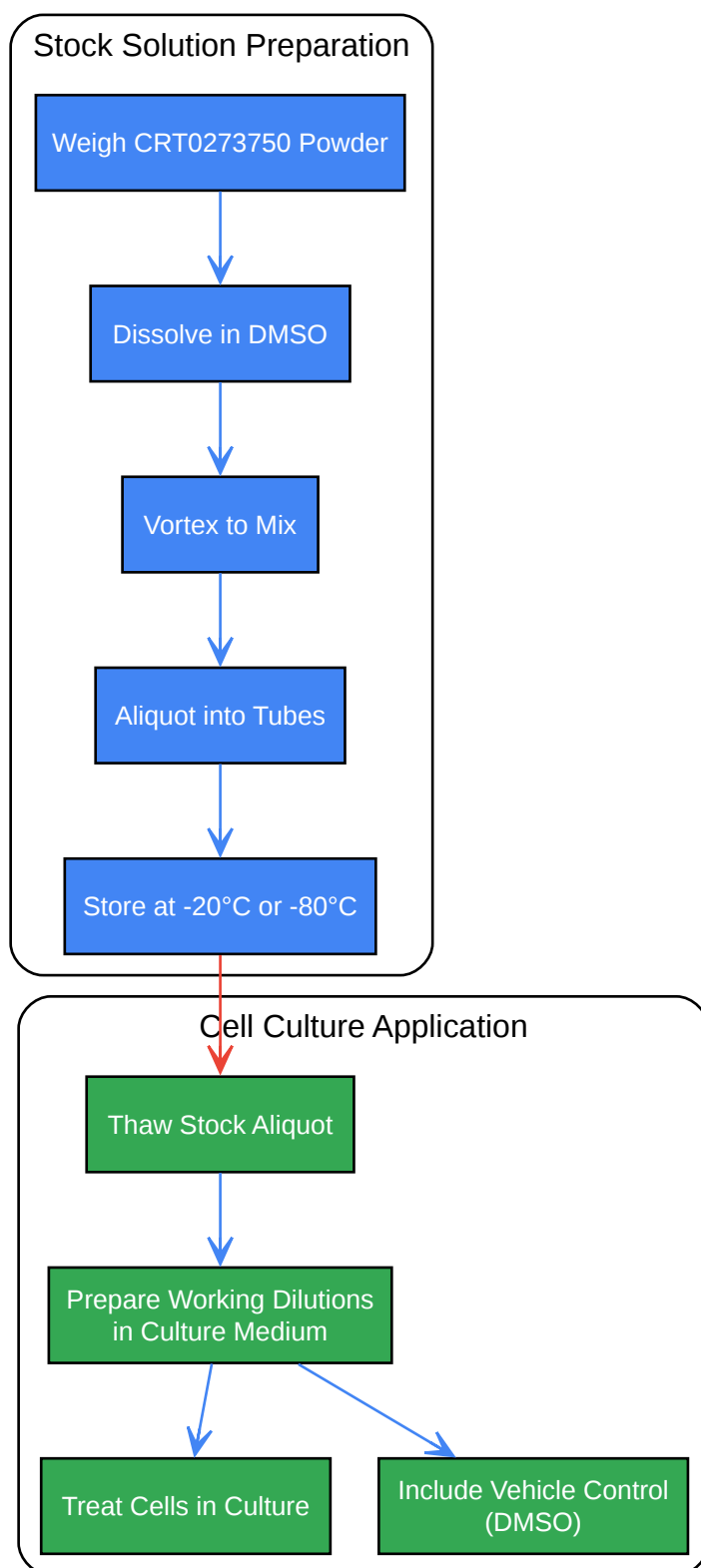
Materials:

- 10 mM **CRT0273750** stock solution in DMSO
- Complete cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Pipettes and sterile filter tips

Procedure:

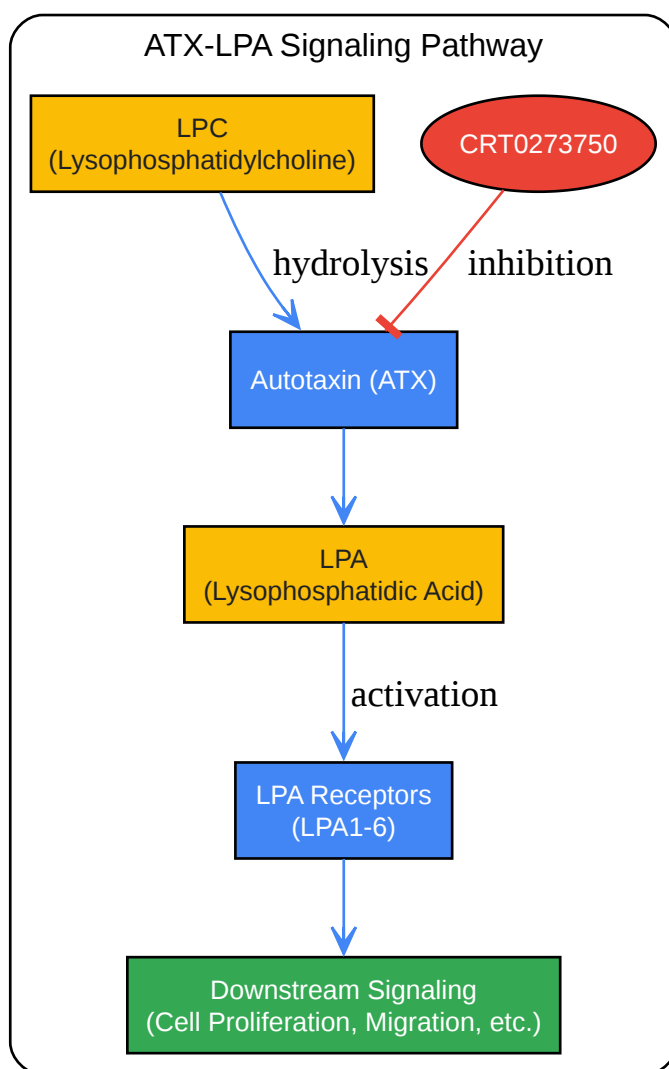
- Thawing: On the day of the experiment, thaw an aliquot of the 10 mM **CRT0273750** stock solution at room temperature.
- Serial Dilution: Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. To avoid precipitation, it is recommended to perform dilutions in a stepwise manner.^[10] The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent toxicity to the cells.^{[8][10][11]}
- Vehicle Control: Prepare a vehicle control by adding the same concentration of DMSO to the cell culture medium as is present in the highest concentration of the inhibitor treatment.^[9]
- Cell Treatment: Aspirate the old medium from the cultured cells and replace it with the medium containing the desired concentration of **CRT0273750** or the vehicle control.

Visualizations



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Caption: Experimental workflow for preparing and using **CRT0273750** in cell culture.



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Caption: Inhibition of the ATX-LPA signaling pathway by **CRT0273750**.

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